

certified reference materials for Aflatoxin G1 analysis

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Aflatoxin G1

CAS No.: 1165-39-5

Cat. No.: B190526

[Get Quote](#)

Application Note: Precision Quantitation of **Aflatoxin G1** using ISO 17034 Certified Reference Materials

Executive Summary

Aflatoxin G1 (AFG1) is a potent hepatocarcinogenic mycotoxin produced by *Aspergillus parasiticus*.^[1] Unlike its B-series counterparts, AFG1 presents unique analytical challenges due to its specific fluorescence quenching properties and susceptibility to degradation. This guide details a robust, metrologically traceable protocol for AFG1 quantitation, emphasizing the critical role of ISO 17034 Certified Reference Materials (CRMs) in validating HPLC-FLD and LC-MS/MS workflows.

Part 1: The Metrology of Safety

To ensure data integrity in regulatory environments (e.g., complying with EU Commission Regulation 2023/915 or FDA action levels), the distinction between a "standard" and a "Certified Reference Material" is non-negotiable.

The ISO 17034 Hierarchy

A standard is only as good as its traceability. For AFG1, where regulatory limits are often in the low ppb (

) range, using a non-certified standard introduces unknown bias.

- Reference Material (RM): Homogeneous and stable, but lacks a certified property value with a stated uncertainty.
- Certified Reference Material (CRM): Characterized by a metrologically valid procedure for one or more specified properties, accompanied by a certificate that provides the value of the specified property, its associated uncertainty, and a statement of metrological traceability (usually to SI units).[2]

Critical CRM Parameters for AFG1

When selecting a CRM for AFG1, three parameters must be evaluated on the Certificate of Analysis (CoA):

Parameter	Scientific Relevance
Uncertainty ()	The expanded uncertainty (k=2) includes contributions from characterization, homogeneity, and stability. It is essential for calculating the final measurement uncertainty.
Solvent Matrix	AFG1 is often supplied in Acetonitrile (ACN) or Benzene/ACN mixtures. Caution: Benzene is carcinogenic but stabilizes AFG1; ACN is safer but requires careful evaporation protocols to prevent analyte loss.
Traceability Statement	Must explicitly state traceability to the SI unit (kg, mol) via primary calibrants (e.g., NIST SRM or purity-corrected gravimetry).

Part 2: Experimental Protocol

Methodology: Immunoaffinity Cleanup with HPLC-Post Column Derivatization (PCD)-Fluorescence Detection (FLD). Rationale: While LC-MS/MS is powerful, HPLC-FLD remains the "gold standard" for routine compliance due to its robustness and cost-effectiveness. However, AFG1 fluorescence is naturally quenched; this protocol restores sensitivity via derivatization.

Reagents & Materials

- Primary CRM: **Aflatoxin G1** Solution, ISO 17034 certified (e.g., 2 in ACN).
- Matrix CRM: Aflatoxin-contaminated Corn or Peanut Slurry (for recovery validation).
- Extraction Solvent: Methanol:Water (70:30, v/v) or Acetonitrile:Water (84:16, v/v).
- Cleanup: Immunoaffinity Columns (IAC) specific for Aflatoxins B1, B2, G1, G2.
- Derivatization Agent: Pyridinium Hydrobromide Perbromide (PBPB) OR Photochemical Reactor (UVE).

Step-by-Step Workflow

Step 1: Sample Extraction

- Weigh 50 g of ground sample (particle size < 1 mm) into a blender jar.
- Add 5 g NaCl (to prevent emulsion).
- Add 200 mL Extraction Solvent.
- Blend at high speed for 3 minutes.
- Filter through fluted filter paper (Whatman No. 4 or equivalent).

Step 2: Immunoaffinity Cleanup (The Specificity Filter)

- Dilute 10 mL of filtrate with 40 mL of Phosphate Buffered Saline (PBS, pH 7.4). Critical: High organic solvent content denatures antibodies; dilution is mandatory.
- Pass the diluted extract through the IAC at a flow rate of 1-2 drops/second.
- Wash the column with 10 mL of HPLC-grade water to remove matrix interferents.

- Elute toxins with 1.0 mL of HPLC-grade Methanol. Collect in an amber vial (AFG1 is light-sensitive).
- Dilute eluate with 1.0 mL water before injection (improves peak shape).

Step 3: HPLC-PCD-FLD Analysis

- Column: C18 Reverse Phase (e.g., 150mm x 4.6mm, 5 μm).
- Mobile Phase: Water:Methanol:Acetonitrile (60:20:20 v/v) with isocratic elution.
- Derivatization (Post-Column):
 - Mechanism:[1][3][4] AFG1 contains a double bond in the terminal furan ring that quenches fluorescence. Bromination (PBPB) or hydration (UV) saturates this bond, enhancing fluorescence by 10-50x.
 - Setting: Photochemical Reactor (254 nm) placed between column and detector.[5]
- Detection: Fluorescence; Excitation

nm, Emission

nm.[3]

Workflow Visualization



[Click to download full resolution via product page](#)

Figure 1: Analytical workflow for **Aflatoxin G1** showing the critical Post-Column Derivatization (PCD) step required for high-sensitivity fluorescence detection.[6]

Part 3: Validation using CRMs

Using a CRM allows you to calculate the Bias and Recovery of your method. This is a self-validating system.

Calibration Curve Construction

Do not use the CRM ampoule directly for routine calibration if cost is prohibited. Instead:

- Use the ISO 17034 CRM to prepare a Stock Standard.
- Prepare Working Standards (calibration curve) from the stock.
- Verification: Analyze one diluted CRM check standard as an "unknown" every 20 samples. The result must fall within the CRM's certified uncertainty range.

Calculating Recovery (Bias Correction)

When analyzing a Matrix CRM (e.g., contaminated corn flour), calculate recovery (

) to validate extraction efficiency:

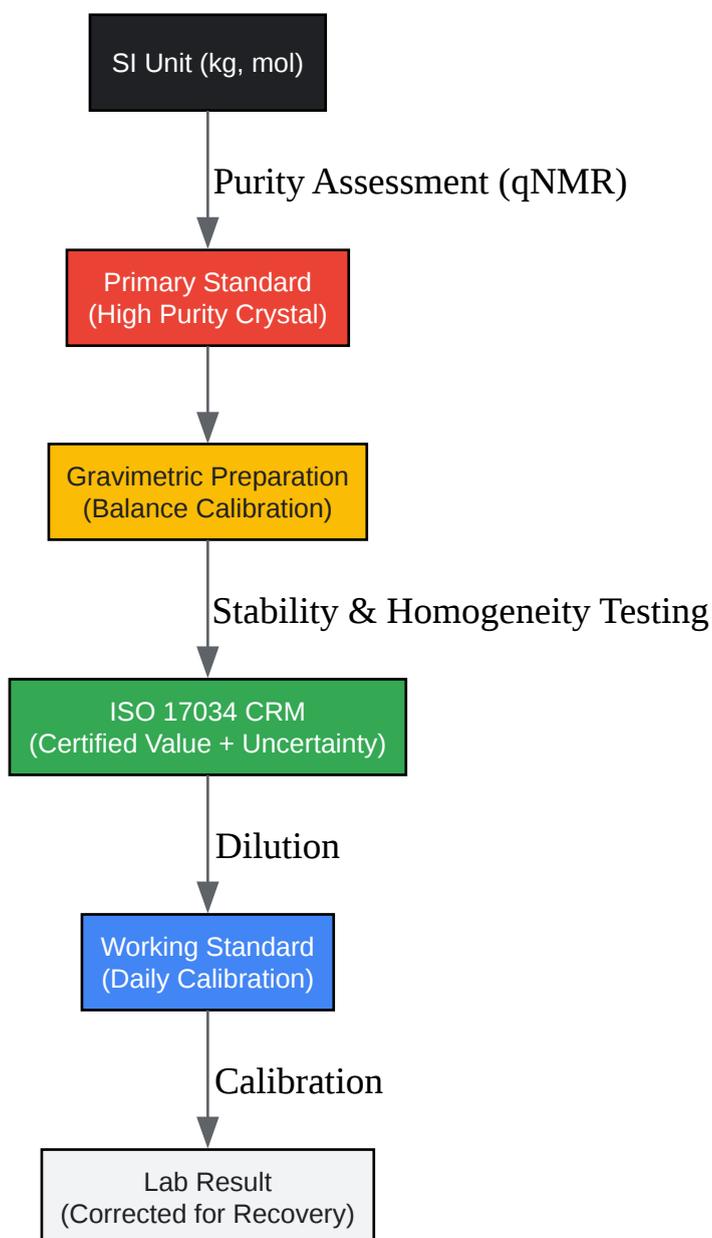
Where:

- = Concentration determined by your method.
- = The value listed on the CRM Certificate of Analysis.[1]

Acceptance Criteria (per EU 401/2006):

- Concentration < 1 ppb: 50-120%
- Concentration 1-10 ppb: 70-110%
- Concentration > 10 ppb: 80-110%

Traceability Chain Visualization



[Click to download full resolution via product page](#)

Figure 2: The Metrological Traceability Chain ensuring that the laboratory result is directly linked to the SI unit through the ISO 17034 CRM.

Part 4: Troubleshooting & Storage

Issue	Root Cause	Corrective Action
Low Recovery of G1	pH of PBS dilution is < 7.0.	Adjust PBS pH to 7.4. AFG1 binds poorly to IAC at acidic pH.
Peak Tailing	Dead volume in derivatization coil.	Minimize tubing length between column, reactor, and detector.
Signal Drift	Photochemical reactor lamp aging.	Replace UV lamp or verify intensity.
G1 Degradation	Exposure to UV light during prep.	Use amber glassware for all steps involving AFG1.

Storage of CRMs:

- Unopened: Store at -20°C (or as specified on CoA).
- Opened: Use immediately. If re-use is necessary, minimize headspace and store at 4°C, but re-verification against a fresh ampoule is recommended after 1 month.

References

- European Commission. (2023). Commission Regulation (EU) 2023/915 of 25 April 2023 on maximum levels for certain contaminants in food. Official Journal of the European Union. [Link](#)
- AOAC International. (2005).[3] AOAC Official Method 991.31: Aflatoxins in Corn, Raw Peanuts, and Peanut Butter.[7][8][9][10] AOAC Official Methods of Analysis.[3][9] [Link](#)
- International Organization for Standardization. (2016). ISO 17034:2016 General requirements for the competence of reference material producers. ISO.[1][2][11] [Link](#)
- Senyuva, H. Z., & Gilbert, J. (2005). Immunoaffinity column cleanup with liquid chromatography using post-column bromination for determination of aflatoxins in peanuts, hazelnuts, pistachios, figs, and paprika. Journal of AOAC International.[3][12] [Link](#)

- Romer Labs. (2024).[2] Biopure™ ISO 17034 Certified Reference Materials.[11][13][Link](#)
- European Commission. (2006).[1][6][14] Commission Regulation (EC) No 401/2006 laying down the methods of sampling and analysis for the official control of the levels of mycotoxins in foodstuffs.[15][Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. [romerlabs.com](https://www.romerlabs.com) [[romerlabs.com](https://www.romerlabs.com)]
- 3. [lcms.cz](https://www.lcms.cz) [[lcms.cz](https://www.lcms.cz)]
- 4. Aflatoxin B1, B2, G1, and G2 Mixture 1 µg/mL in Acetonitrile [[lgcstandards.com](https://www.lgcstandards.com)]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 6. [lctech.de](https://www.lctech.de) [[lctech.de](https://www.lctech.de)]
- 7. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 8. Determination of Aflatoxins in Botanical Roots by a Modification of AOAC Official Method SM 991.31: Single-Laboratory Validation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. [eurolab.net](https://www.eurolab.net) [[eurolab.net](https://www.eurolab.net)]
- 10. Analytical Method [[keikaventures.com](https://www.keikaventures.com)]
- 11. Aflatoxin Mix, certified reference material - ideal solutions [[idealmedical.co.za](https://www.idealmedical.co.za)]
- 12. [brill.com](https://www.brill.com) [[brill.com](https://www.brill.com)]
- 13. Mycotoxin Reference Materials | Accurate Mycotoxin Detection - Romer Labs [[romerlabs.com](https://www.romerlabs.com)]
- 14. [efisc-gtp.eu](https://www.efisc-gtp.eu) [[efisc-gtp.eu](https://www.efisc-gtp.eu)]
- 15. Aflatoxins - Food Safety - European Commission [[food.ec.europa.eu](https://www.food.ec.europa.eu)]
- To cite this document: BenchChem. [certified reference materials for Aflatoxin G1 analysis]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b190526#certified-reference-materials-for-aflatoxin-g1-analysis\]](https://www.benchchem.com/product/b190526#certified-reference-materials-for-aflatoxin-g1-analysis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com